

Navigating the Safe Disposal of 1,4,6-Tribromodibenzofuran: A Comprehensive Guide

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Compound of Interest

Compound Name: 1,4,6-Tribromo-dibenzofuran

Cat. No.: B15210295

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **1,4,6-Tribromo-dibenzofuran**, a halogenated derivative of dibenzofuran. Adherence to these protocols is critical for minimizing risks and ensuring compliance with regulatory standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **1,4,6-Tribromo-dibenzofuran** with appropriate personal protective equipment (PPE). This includes, but is not limited to, safety goggles, face shields, gloves, and a lab coat. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.[1][2]

In case of exposure:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[3] Get medical attention if irritation develops.
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[4]



 Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1]

Quantitative Data Summary

The following table summarizes key physical and safety data for dibenzofuran, the parent compound of **1,4,6-Tribromo-dibenzofuran**. This information should be considered as a baseline for assessing the potential hazards of its brominated derivative.

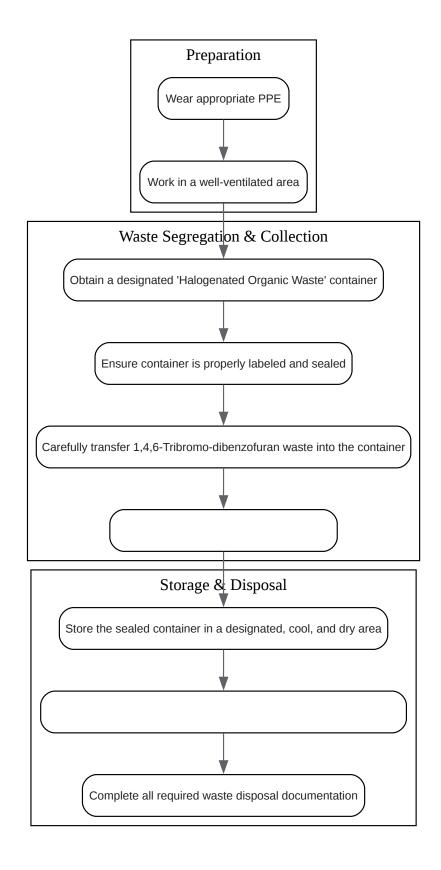
Property	Data	Reference
Physical State	Solid, Powder	[3]
Appearance	Off-white	[3]
Melting Point/Range	81 - 85 °C / 177.8 - 185 °F	[3]
Boiling Point/Range	285 °C / 545 °F @ 760 mmHg	[3]
Flash Point	130 °C / 266 °F	[3]
Solubility	Insoluble in water	
Storage	Store under an inert atmosphere.	[1]
Hazard Class (Germany)	WGK 3 (highly hazardous for water)	

Step-by-Step Disposal Protocol

The proper disposal of **1,4,6-Tribromo-dibenzofuran** is governed by regulations for halogenated organic compounds. These substances require careful segregation and handling to prevent environmental contamination and ensure the safety of personnel.

Experimental Workflow for Disposal





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Disposal workflow for **1,4,6-Tribromo-dibenzofuran**.



Detailed Methodologies

- Waste Identification and Segregation: 1,4,6-Tribromo-dibenzofuran is a halogenated organic compound. As such, it must be segregated from non-halogenated chemical waste.[5]
 [6] Co-mingling can lead to improper disposal and potential environmental harm.[6] Use a dedicated, clearly labeled, and chemically resistant container for "Halogenated Organic Waste."[5]
- Container Management: The waste container must be kept tightly closed except when adding waste.[5] It should be in good condition and compatible with the chemical.[5] Ensure the container is labeled with the words "Hazardous Waste" and the full chemical name, "1,4,6-Tribromo-dibenzofuran."[5] Do not use abbreviations or chemical formulas on the primary label.[5]
- Accidental Spill Cleanup: In the event of a spill, ensure adequate ventilation and wear
 appropriate PPE.[1] Sweep up the solid material and place it into a suitable, closed container
 for disposal.[1][3] Avoid creating dust.[1] Prevent the spill from entering drains or waterways.
 [3][7]
- Final Disposal: The ultimate disposal of 1,4,6-Tribromo-dibenzofuran must be conducted by an approved and licensed hazardous waste disposal company.[1][2] The most common and effective method for destroying halogenated organic compounds is high-temperature incineration. This process breaks down the complex molecules into less harmful substances. It is the responsibility of the waste generator to ensure that the chosen disposal facility is compliant with all local, state, and federal regulations.

Regulatory Context

In the United States, the disposal of hazardous waste is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA). While **1,4,6-Tribromo-dibenzofuran** may not be explicitly listed, it would likely fall under the category of halogenated organic compounds.[8][9] Certain chlorinated dibenzofurans are listed as acute hazardous wastes, highlighting the potential risks associated with this class of compounds.[10] [11]

By adhering to these rigorous disposal protocols, laboratories can ensure a safe working environment and maintain the highest standards of environmental stewardship.



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